

L-Proline Methyl Ester Hydrochloride: A Comprehensive Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Methyl proline hydrochloride*

Cat. No.: B554962

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Abstract

L-Proline methyl ester hydrochloride is a chiral compound widely utilized as a versatile building block in organic synthesis, particularly in peptide chemistry and asymmetric catalysis. This technical guide provides an in-depth overview of its physicochemical properties, synthesis, and key applications, with a focus on experimental protocols relevant to drug discovery and development.

Physicochemical Properties

L-Proline methyl ester hydrochloride is the hydrochloride salt of the methyl ester of the amino acid L-proline. The presence of the hydrochloride salt increases its stability and solubility in certain solvents. A summary of its key quantitative data is presented in Table 1.

Property	Value	References
Molecular Formula	$C_6H_{11}NO_2 \cdot HCl$	[1] [2] [3]
Molecular Weight	165.62 g/mol	[1] [2] [3]
CAS Number	2133-40-6	[1] [2] [3]
Appearance	White crystalline powder or low melting solid	[3]
Melting Point	69-71 °C	[1] [4]
Optical Rotation $[\alpha]_{D}^{20}$	-31° (c = 0.5 in H ₂ O)	[3] [4]
Solubility	Soluble in water and methanol; slightly soluble in chloroform.	[1] [5]
Storage Temperature	0-8 °C, under inert gas, hygroscopic.	[1] [3]

Synthesis of L-Proline Methyl Ester Hydrochloride

The most common laboratory-scale synthesis of L-proline methyl ester hydrochloride involves the esterification of L-proline using methanol in the presence of a chlorinating agent, such as thionyl chloride ($SOCl_2$) or acetyl chloride. These reagents serve both as a source of the hydrochloride and as a catalyst for the esterification.

Experimental Protocol: Synthesis via Thionyl Chloride

This protocol is based on the reaction of L-proline with thionyl chloride in methanol.

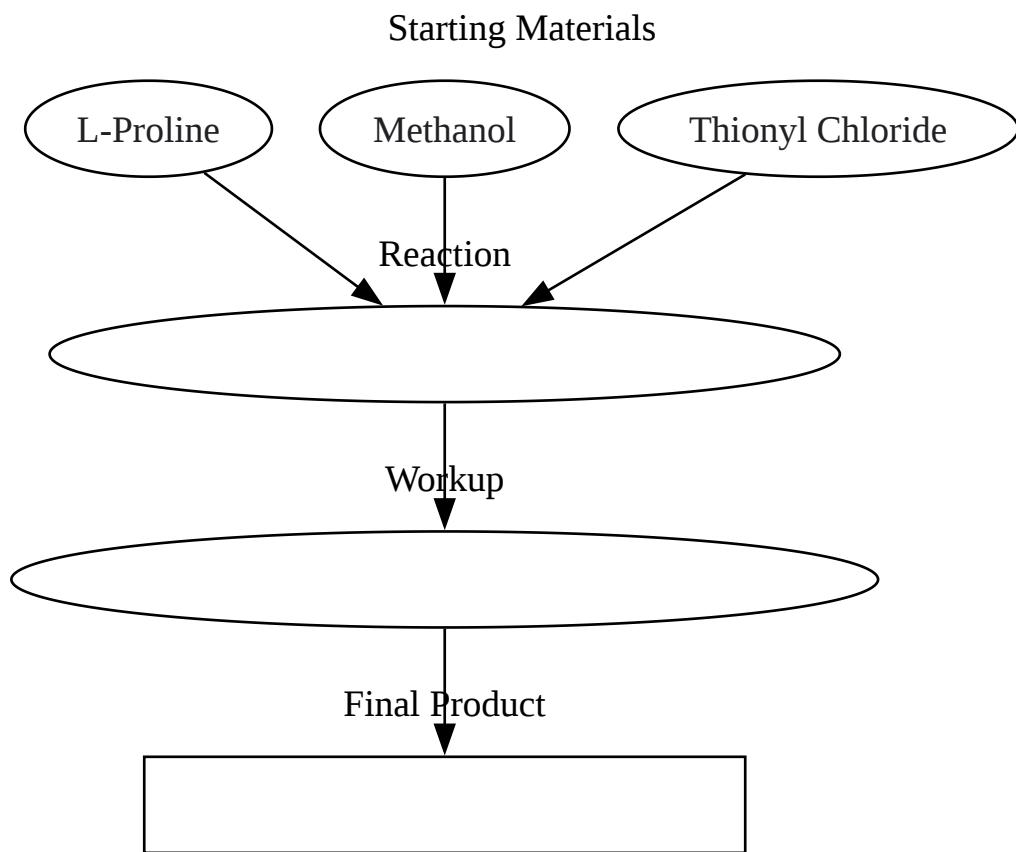
Materials:

- L-proline
- Methanol (anhydrous)
- Thionyl chloride ($SOCl_2$)
- Round-bottom flask

- Reflux condenser
- Magnetic stirrer
- Ice bath
- Rotary evaporator

Procedure:

- In a round-bottom flask equipped with a magnetic stirrer and a reflux condenser, suspend L-proline (e.g., 10.2 g, 88.6 mmol) in anhydrous methanol (60 mL).[\[1\]](#)
- Cool the suspension in an ice bath.
- Slowly add thionyl chloride (e.g., 7.10 mL, 97.5 mmol) to the cooled suspension with stirring. [\[1\]](#) Caution: The reaction is exothermic and releases HCl gas. This step should be performed in a well-ventilated fume hood.
- After the addition is complete, remove the ice bath and heat the mixture to reflux.[\[1\]](#)
- Maintain the reflux for approximately 29 hours, or until the reaction is complete (monitored by TLC).[\[1\]](#)
- After the reaction is complete, cool the mixture to room temperature.
- Remove the excess methanol and thionyl chloride by distillation under reduced pressure using a rotary evaporator.[\[1\]](#)
- The resulting product is L-proline methyl ester hydrochloride, which can be used without further purification for many applications.[\[1\]](#)

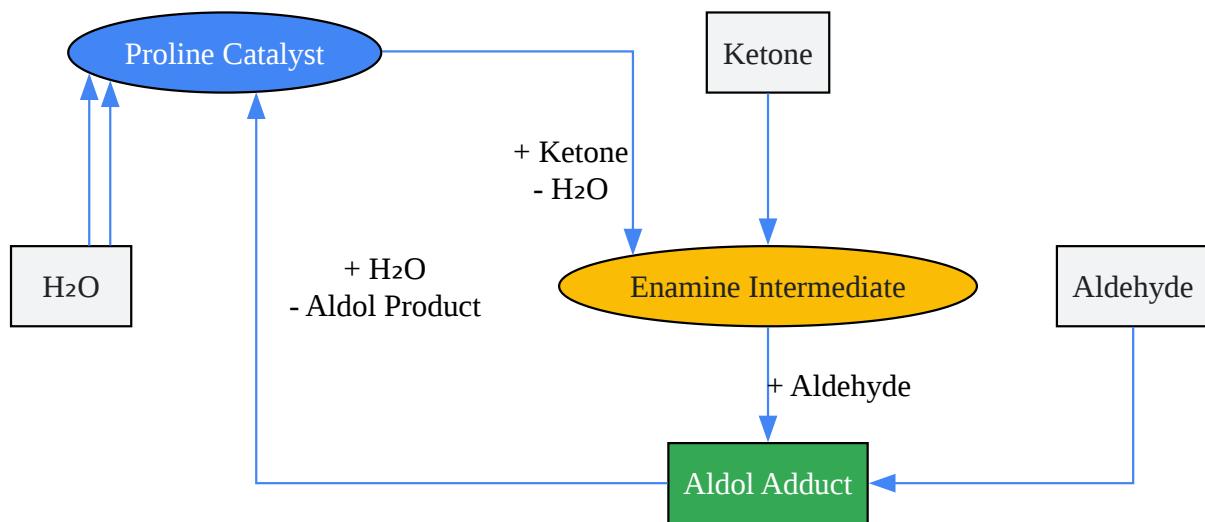
[Click to download full resolution via product page](#)

Caption: Workflow for peptide synthesis using L-Proline Methyl Ester.

Organocatalysis

Proline and its derivatives are well-known organocatalysts for various asymmetric reactions, such as aldol and Mannich reactions. [6][7] While L-proline itself is often used, its ester derivatives can also be employed in certain catalytic systems. The catalytic cycle typically involves the formation of an enamine intermediate from the catalyst and a carbonyl compound.

The general mechanism of proline-catalyzed aldol reaction is depicted below.



[Click to download full resolution via product page](#)

Caption: Proline-catalyzed aldol reaction mechanism.

Safety and Handling

L-Proline methyl ester hydrochloride is considered a hazardous substance. It can cause skin and serious eye irritation. [8]

- **Handling:** Always handle in a well-ventilated area, preferably in a fume hood. Avoid breathing dust. Avoid contact with skin, eyes, and clothing. Wear appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat. [9][10]* **Storage:** Store in a tightly sealed container in a cool, dry place. The compound is hygroscopic and should be stored under an inert atmosphere. [1][11]* **First Aid:** In case of contact with eyes, rinse immediately with plenty of water. In case of skin contact, wash with soap and water. If inhaled, move to fresh air. Seek medical attention if irritation persists. [8][11] This guide provides a foundational understanding of L-Proline methyl ester hydrochloride for its effective and safe use in a research and development setting. For specific applications, further optimization of the described protocols may be necessary.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Methyl L-proline hydrochloride | 2133-40-6 [chemicalbook.com]
- 2. prepchem.com [prepchem.com]
- 3. chemimpex.com [chemimpex.com]
- 4. L -Proline methyl ester 98 2133-40-6 [sigmaaldrich.com]
- 5. labsolu.ca [labsolu.ca]
- 6. Proline organocatalysis - Wikipedia [en.wikipedia.org]
- 7. L-Proline: A Versatile Organo-Catalyst in Organic Chemistry - PubMed [pubmed.ncbi.nlm.nih.gov]
- 8. fishersci.com [fishersci.com]
- 9. lobachemie.com [lobachemie.com]
- 10. datasheets.scbt.com [datasheets.scbt.com]
- 11. spanlab.in [spanlab.in]
- To cite this document: BenchChem. [L-Proline Methyl Ester Hydrochloride: A Comprehensive Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b554962#l-proline-methyl-ester-hydrochloride-molecular-weight>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com